

The Rise of Sydnone Imines: A Technical Guide to Discovery and Development

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Compound of Interest

Compound Name: *3-Isopropyl-6-acethyl-sydnone imine*

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Introduction

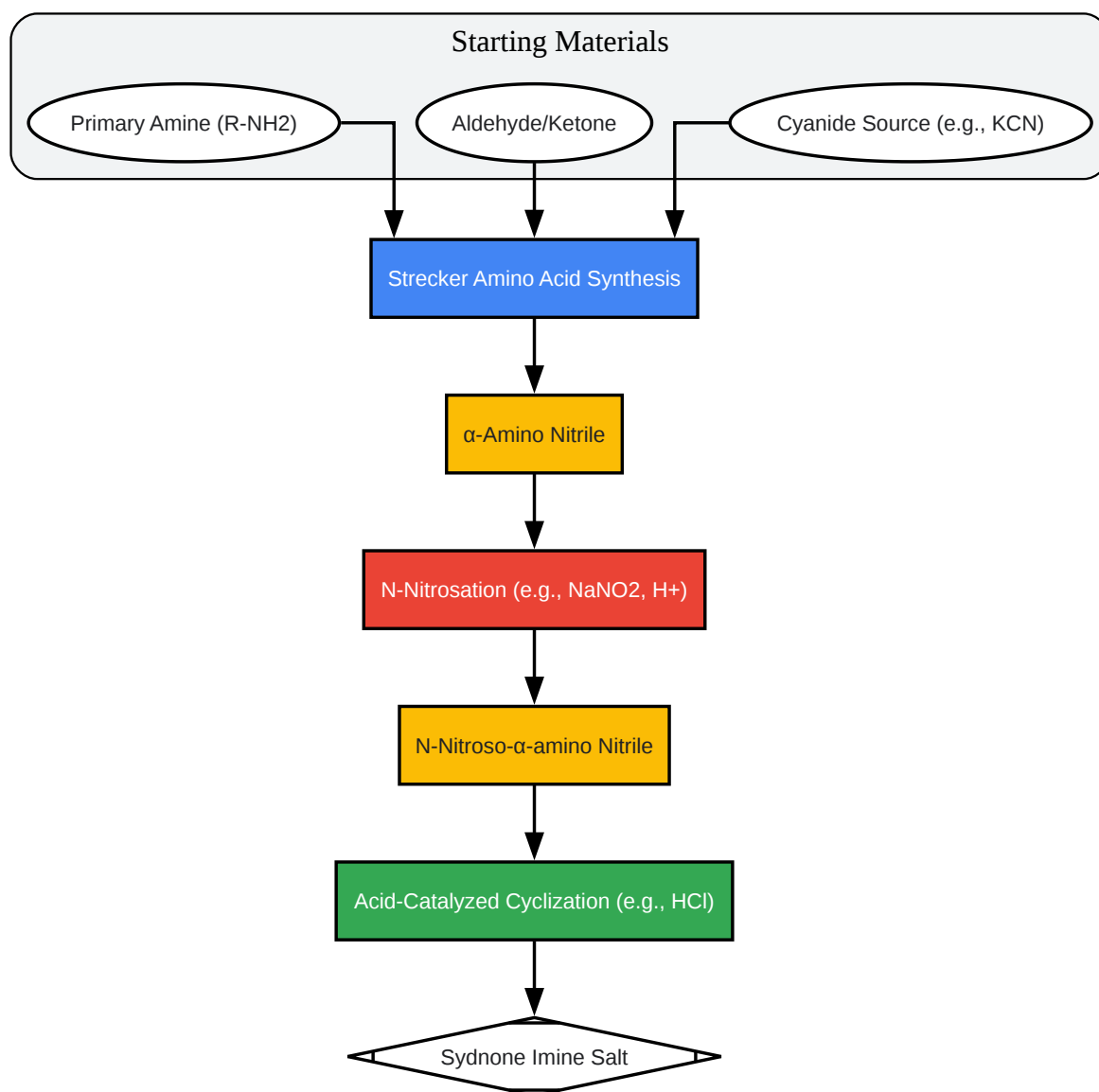
Sydnone imines are a fascinating class of mesoionic heterocyclic compounds that have garnered significant attention in medicinal chemistry and chemical biology. Characterized by a 1,2,3-oxadiazole ring with an exocyclic imine group, these molecules possess a unique electronic structure with delocalized positive and negative charges, rendering them highly versatile.^[1] Initially explored for their cardiovascular applications as nitric oxide (NO) donors, the field has seen a resurgence of interest due to their utility in bioorthogonal chemistry.^[2] This guide provides an in-depth overview of the synthesis, key applications, and experimental methodologies related to the discovery and development of novel sydnones.

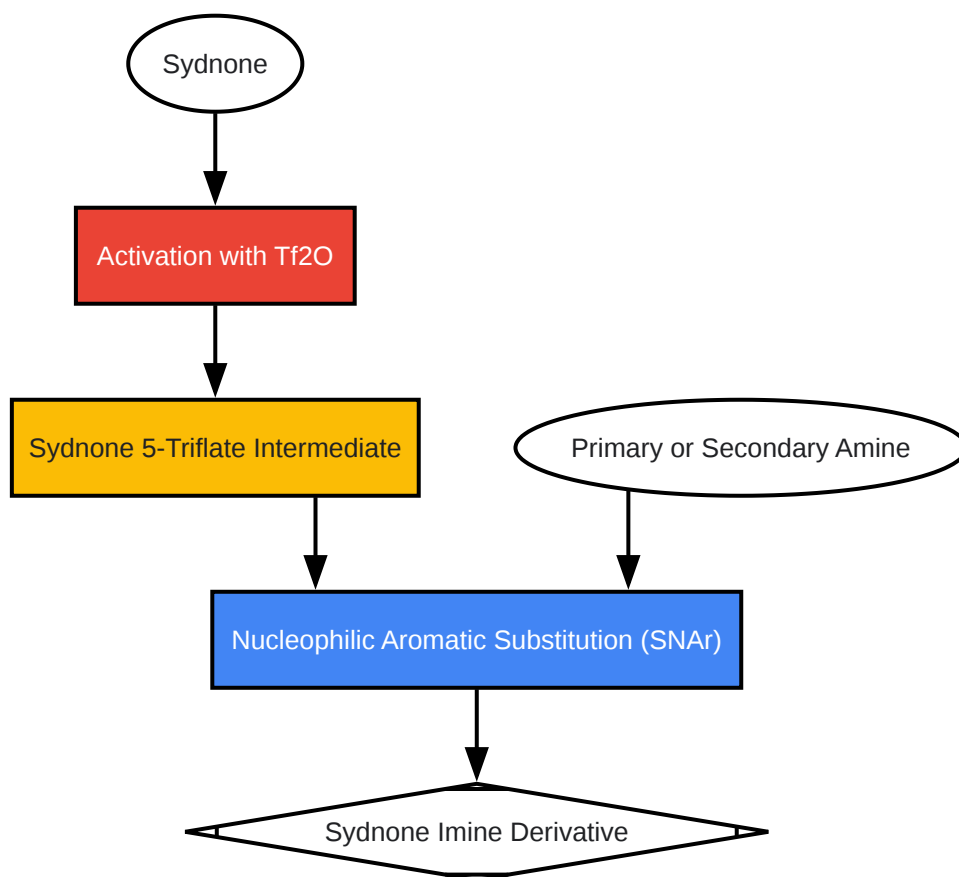
Core Synthetic Strategies

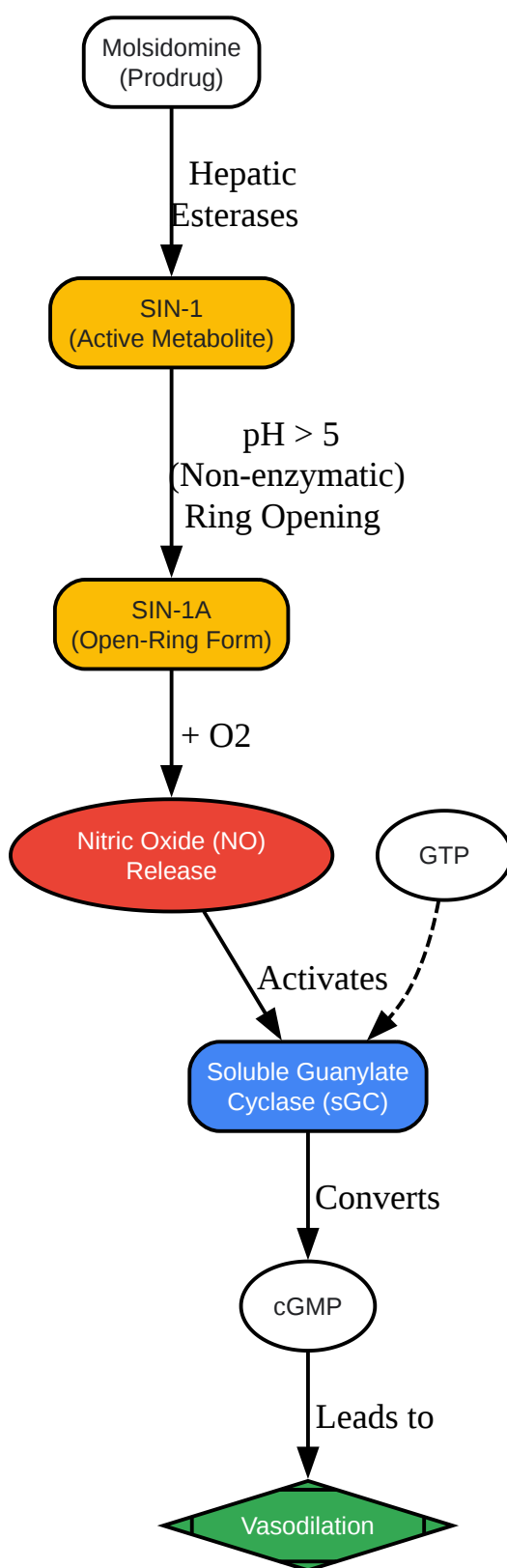
The synthesis of the sydnones can be approached through several key pathways, each offering distinct advantages in terms of substrate scope and reaction conditions.

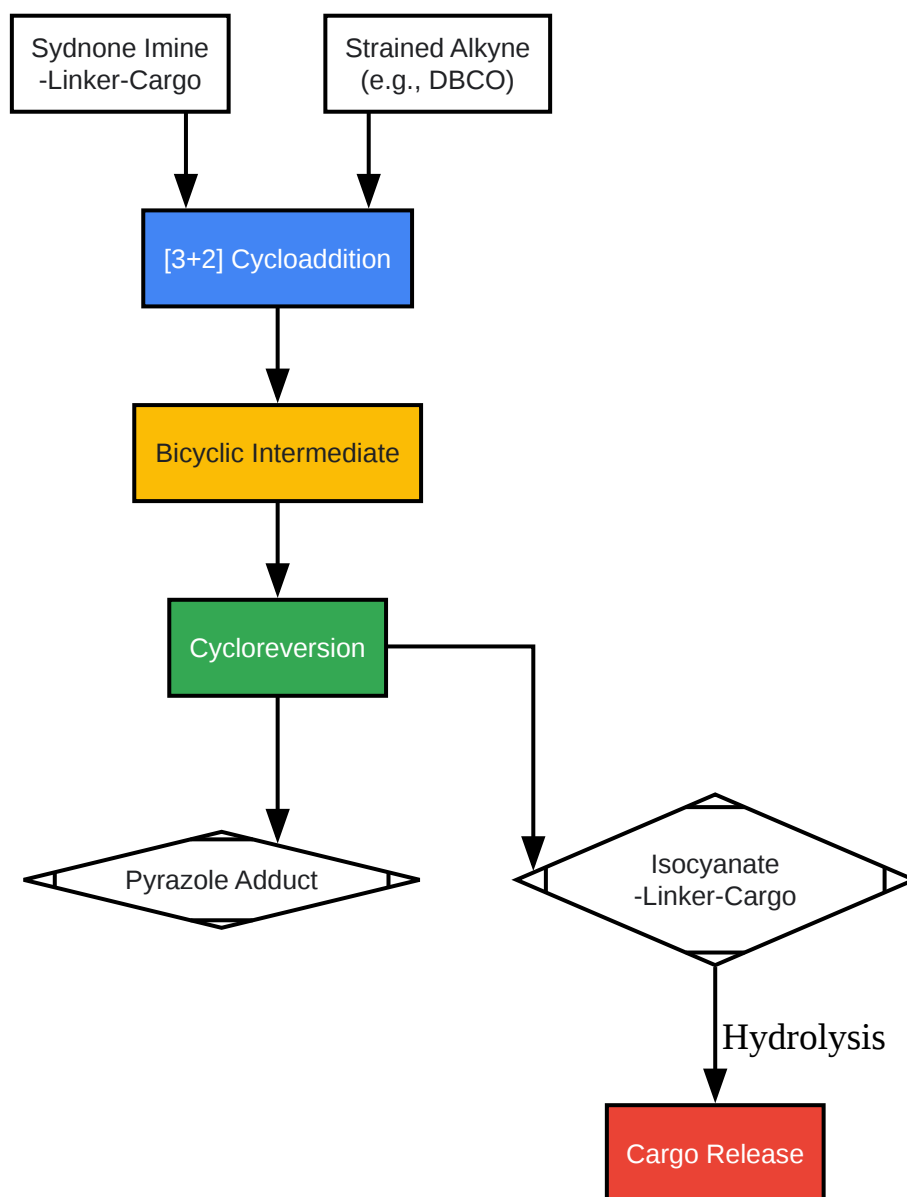
Classical Synthesis via Nitrosation of α -Amino Nitriles

The traditional and most common method for synthesizing the sydnones involves the N-nitrosation of α -amino nitriles, followed by acid-catalyzed cyclization. This pathway is versatile and allows for a wide range of substituents at the N-3 position.









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References

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- 2. Strain-promoted sydnone bicyclo-[6.1.0]-nonyne cycloaddition - PMC
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